

"Ethyl 3-bromo-2-oxobutanoate" chemical properties and reactivity

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Compound of Interest

Compound Name: Ethyl 3-bromo-2-oxobutanoate

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An In-depth Technical Guide to Ethyl 3-bromo-2-oxobutanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, reactivity, and handling of **Ethyl 3-bromo-2-oxobutanoate**, a key intermediate in various organic syntheses. The information is presented to support research and development activities in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

Ethyl 3-bromo-2-oxobutanoate is a clear, colorless to yellow oil.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	ethyl 3-bromo-2-oxobutanoate	[3]
Synonyms	3-bromo-2-oxo-butyric acid ethyl ester, ethyl 3-bromo-2-oxobutyrate, Ethyl α -Bromoethylglyoxalate	[1][3][4]
CAS Number	57332-84-0	[3]
Molecular Formula	C ₆ H ₉ BrO ₃	[3]
Molecular Weight	209.04 g/mol	[3]
Appearance	Clear Colourless Oil	[1][2]
Boiling Point	213.0 \pm 23.0 $^{\circ}$ C at 760 mmHg	[2][5]
Density	1.5 \pm 0.1 g/cm ³	[2][5]
Flash Point	82.6 \pm 22.6 $^{\circ}$ C (approx. 83 $^{\circ}$ C)	[2][5]
Refractive Index	1.467	[2]
Solubility	Soluble in organic solvents like alcohols and ethers; insoluble in water.	[6]
Storage Temperature	2-8 $^{\circ}$ C under an inert gas (Nitrogen or Argon).	[4]

Reactivity and Synthetic Utility

Ethyl 3-bromo-2-oxobutanoate is a valuable bifunctional molecule, possessing both an α -ketoester and a secondary bromide. This structure makes it a versatile reagent in organic synthesis, particularly for the construction of heterocyclic systems and as a precursor for various pharmaceutical intermediates.

Core Reactivity:

The primary reactive sites of **Ethyl 3-bromo-2-oxobutanoate** are the carbon atom bearing the bromine atom (C3) and the carbonyl carbons (C2). The bromine at the C3 position is a good leaving group, making this position susceptible to nucleophilic substitution. The α -ketoester moiety can participate in a variety of condensation and addition reactions.

Caption: General reactivity of **Ethyl 3-bromo-2-oxobutanoate**.

Applications in Synthesis:

A significant application of this compound is in the preparation of potential positron emission tomography (PET) tracers for neuropeptide Y Y1 receptors.^{[1][2]} Its ability to introduce a bromo-ketobutanoate fragment is crucial for building more complex molecular architectures.

Experimental Protocols

Synthesis of **Ethyl 3-bromo-2-oxobutanoate**:

A common method for the synthesis of **Ethyl 3-bromo-2-oxobutanoate** involves the direct bromination of Ethyl 2-oxobutyrate.^[1]

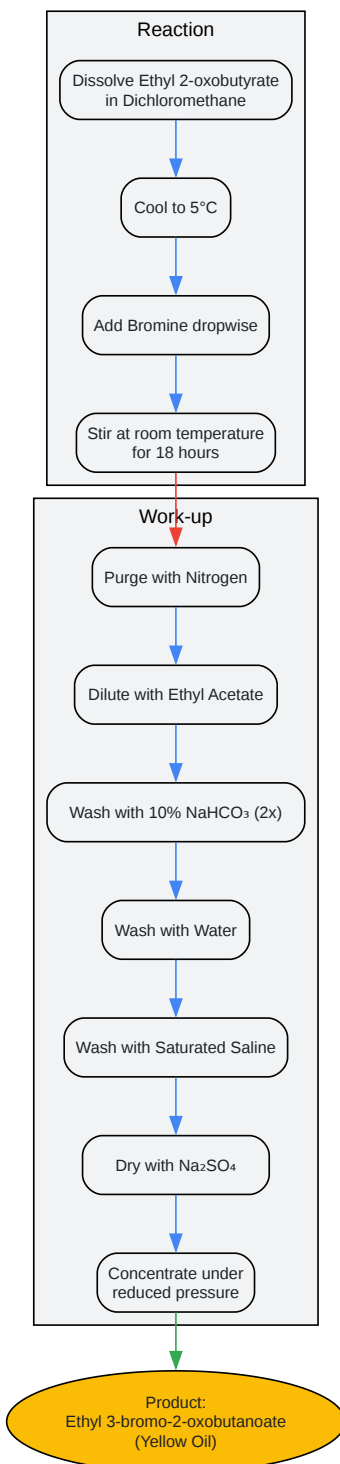
Materials:

- Ethyl 2-oxobutyrate (1.0 eq)
- Bromine (1.0 eq)
- Dichloromethane (DCM)
- Ethyl acetate
- 10% Sodium bicarbonate solution
- Water
- Saturated saline solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve Ethyl 2-oxobutyrate (4.8 g, 36.9 mmol) in dichloromethane (20 mL) in a reaction vessel.[\[1\]](#)
- Cool the solution to 5 °C using an ice bath.[\[1\]](#)
- Slowly add bromine (1.89 mL, 36.9 mmol) dropwise to the cooled solution.[\[1\]](#)
- Allow the reaction mixture to gradually warm to room temperature and stir for 18 hours.[\[1\]](#)
- After the reaction is complete, purge the mixture with nitrogen gas to remove any residual bromine.[\[1\]](#)
- Dilute the reaction mixture with ethyl acetate.[\[1\]](#)
- Wash the organic phase sequentially with 10% sodium bicarbonate solution (twice), water, and finally with saturated saline.[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product as a yellow oil.[\[1\]](#) The typical yield is around 97%.[\[1\]](#)

Synthesis Workflow for Ethyl 3-bromo-2-oxobutanoate

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Ethyl 3-bromo-2-oxobutanoate**.

Safety and Handling

Ethyl 3-bromo-2-oxobutanoate is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated area or fume hood.[6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[3][7]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3][7]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side shields, and a lab coat.[6][8]
- Handling: Avoid contact with skin, eyes, and clothing.[8] Do not breathe vapors or mist. Keep away from incompatible materials such as acids, bases, and strong oxidizing or reducing agents.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][8] It is recommended to keep the container refrigerated.[8]
- Spills: In case of a spill, absorb with an inert material such as sand or vermiculite and place in a suitable container for disposal.[7]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.

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